

6-Nitrophthalide: A Technical Guide to Safe Handling and Emergency Protocols

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Compound of Interest

Compound Name: 6-Nitrophthalide

Cat. No.: B1346156

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **6-Nitrophthalide**. The following sections detail the physical and chemical properties, hazard identification, personal protective equipment, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

Compound Identification and Properties

6-Nitrophthalide is a solid crystalline compound.^[1] A summary of its key physical and chemical properties is provided below.

| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C ₈ H ₅ NO ₄ | [1][2] |
| Molecular Weight | 179.13 g/mol | [2][3] |
| Appearance | Light yellow Solid Crystalline | [1][2] |
| CAS Number | 610-93-5 | [1][4][5] |
| Melting Point | > 300 °C / > 572 °F | [6] |
| Solubility | Insoluble in water; 0.4g/L (25 °C) | [2][5] |
| Odor | No information available | [1] |

Hazard Identification and Classification

6-Nitrophthalide is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[1][3][4]

| Hazard Class | Category | Hazard Statement |
|---|----------|---|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[1][3][4] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation.[1][3][4] |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation.[1][4] |

Precautionary Statements:[1][4]

- P261: Avoid breathing dust/fumes.
- P264: Wash all exposed external body areas thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves, protective clothing, eye protection and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor/physician/first aider/if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to authorised hazardous or special waste collection point in accordance with any local regulation.

Experimental Protocols: Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial to minimize risk.

3.1. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-Nitrophthalide**:

| Body Part | Recommended Protection | Specifications/Standards |
|-------------|---|--|
| Eyes/Face | Safety glasses with side-shields or goggles. | Conforming to EN166 or equivalent.[1][5] |
| Skin | Chemical-resistant gloves (e.g., nitrile rubber), long-sleeved laboratory coat. | Inspect gloves before use.[1][5] |
| Respiratory | Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 136 approved respirator is recommended if dust is generated or ventilation is inadequate. | [1][4] |

3.2. Handling Procedures

- Avoid all personal contact, including inhalation.[4]
- Use in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Avoid the formation of dust.[1][5]
- Do not eat, drink, or smoke when handling this product.[4]
- Wash hands and any exposed skin thoroughly after handling.[1][4]

3.3. Storage Procedures

- Store in original containers.[4]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][4][5]
- Store locked up.[4][5]
- Store away from incompatible materials and foodstuff containers.[4]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

4.1. First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [4] [5] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention. Remove contaminated clothing and wash before reuse. [1] [4] [5] |
| Inhalation | Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor. [1] [4] [5] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [1] [5] |

4.2. Firefighting Measures

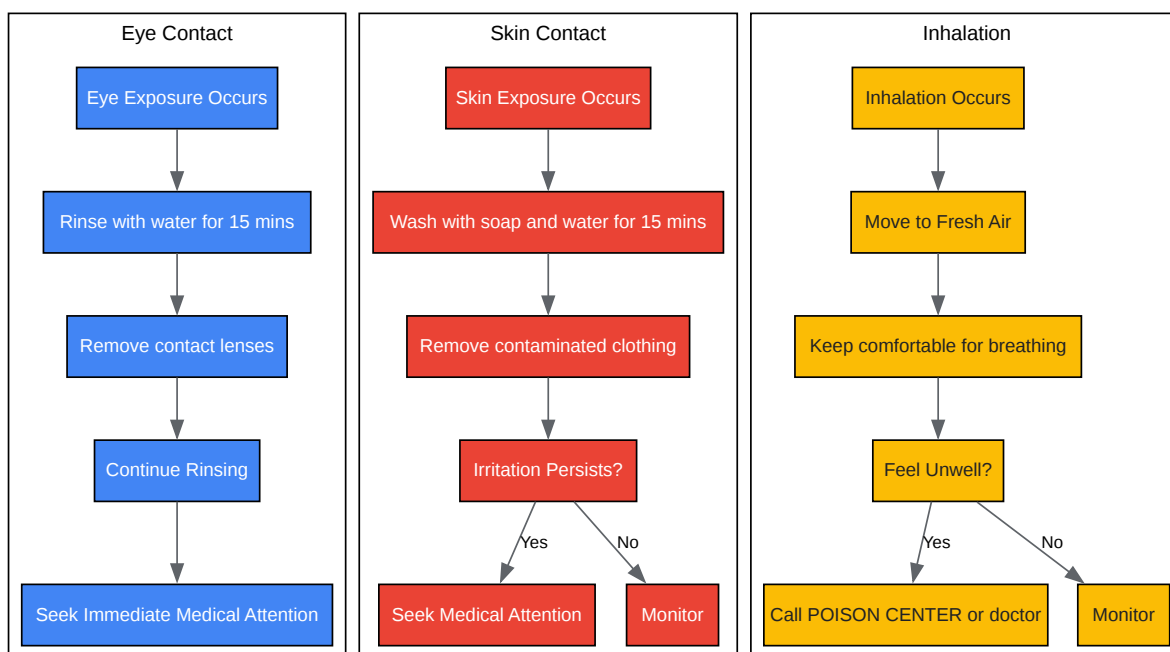
- **Extinguishing Media:** Use extinguishing media suitable for the surrounding area. Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam are appropriate.[\[4\]](#)[\[7\]](#)
- **Specific Hazards:** The compound is not considered a significant fire risk; however, containers may burn.[\[4\]](#) Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[1\]](#)[\[7\]](#)
- **Firefighter Protection:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[5\]](#)

4.3. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1][5]
- Environmental Precautions: Should not be released into the environment.[1][5]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[4][5] For major spills, alert emergency services and control personal contact by wearing protective clothing.[4]

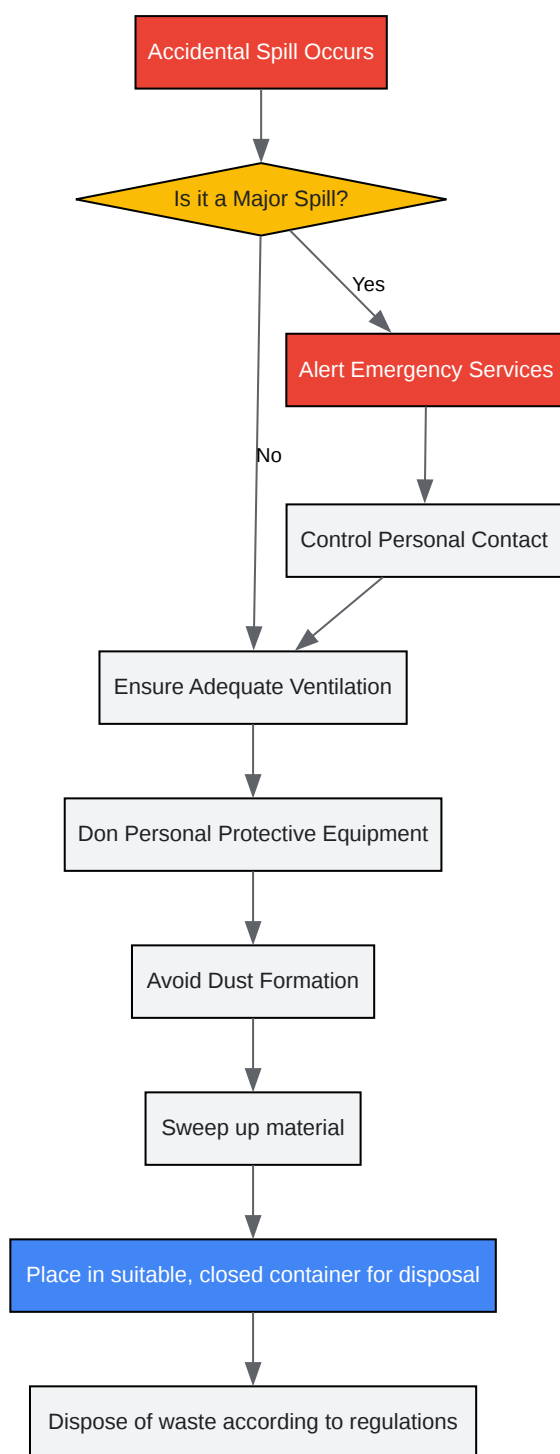
Visualized Workflows

The following diagrams illustrate the logical flow for handling emergencies.



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Caption: First Aid Procedures for **6-Nitrophthalide** Exposure.



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Caption: Workflow for Responding to an Accidental Spill.

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